

An In-Depth Technical Guide on 2-Ethylcyclopentane-1-thiol

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Compound of Interest

Compound Name: 2-Ethylcyclopentane-1-thiol

Cat. No.: B15269423

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This guide provides an overview of the fundamental molecular properties of **2-Ethylcyclopentane-1-thiol**, a sulfur-containing organic compound. The information presented is intended for researchers, scientists, and professionals engaged in drug development and other scientific disciplines where the precise molecular characteristics of chemical compounds are critical.

Molecular Properties

The core quantitative data for **2-Ethylcyclopentane-1-thiol** are summarized in the table below. This information is essential for a variety of experimental and computational applications, including reaction stoichiometry, analytical characterization, and molecular modeling.

Property	Value
Molecular Formula	C7H14S
Molecular Weight	130.25 g/mol [1]

Chemical Structure

The molecular structure of **2-Ethylcyclopentane-1-thiol** consists of a five-membered cyclopentane ring substituted with an ethyl group and a thiol (sulfhydryl) group. The precise arrangement of these functional groups dictates the compound's chemical reactivity and physical properties.

Molecular structure of **2-Ethylcyclopentane-1-thiol**.

Experimental Protocols

Detailed experimental protocols for the synthesis and characterization of **2-Ethylcyclopentane-1-thiol** can be found in specialized chemical literature and databases. Standard analytical techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy, Mass Spectrometry (MS), and Infrared (IR) spectroscopy are typically employed to confirm the structure and purity of the compound. For quantitative analysis, techniques like Gas Chromatography (GC) or High-Performance Liquid Chromatography (HPLC) coupled with a suitable detector are often utilized. The specific parameters for these experiments, including solvent systems, temperature programs, and detection methods, would be tailored to the specific research objectives.

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References

- 1. 2-Ethylcyclopentane-1-thiol | C₇H₁₄S | CID 20442817 - PubChem [pubchem.ncbi.nlm.nih.gov]
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